

Operational Guide: Safe Handling and Disposal of Acid Green 85

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Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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Executive Summary & Chemical Identification

Acid Green 85 is an anionic anthraquinone dye. Unlike azo dyes, its fused aromatic ring structure confers high stability against light and oxidation, making it resistant to standard degradation methods (e.g., mild bleaching). Consequently, disposal strategies must prioritize containment and physical adsorption over chemical destruction to prevent persistent aquatic toxicity.

Chemical Identity Table

Parameter	Detail
Common Name	Acid Green 85
CAS Number	1220-00-7
Color Index	C.I. 61590 (Anthraquinone series)
Chemical Class	Anionic Anthraquinone
Solubility	Soluble in water; slightly soluble in ethanol
Key Hazard	Eye/Skin Irritant; Chronic Aquatic Toxicity
Waste Code (US)	Non-listed (Characterize as Toxic/Irritant if concentrated)

Core Safety & Handling Protocols

Causality: Anthraquinone dyes can act as sensitizers. Inhalation of dust is the primary vector for rapid systemic absorption.

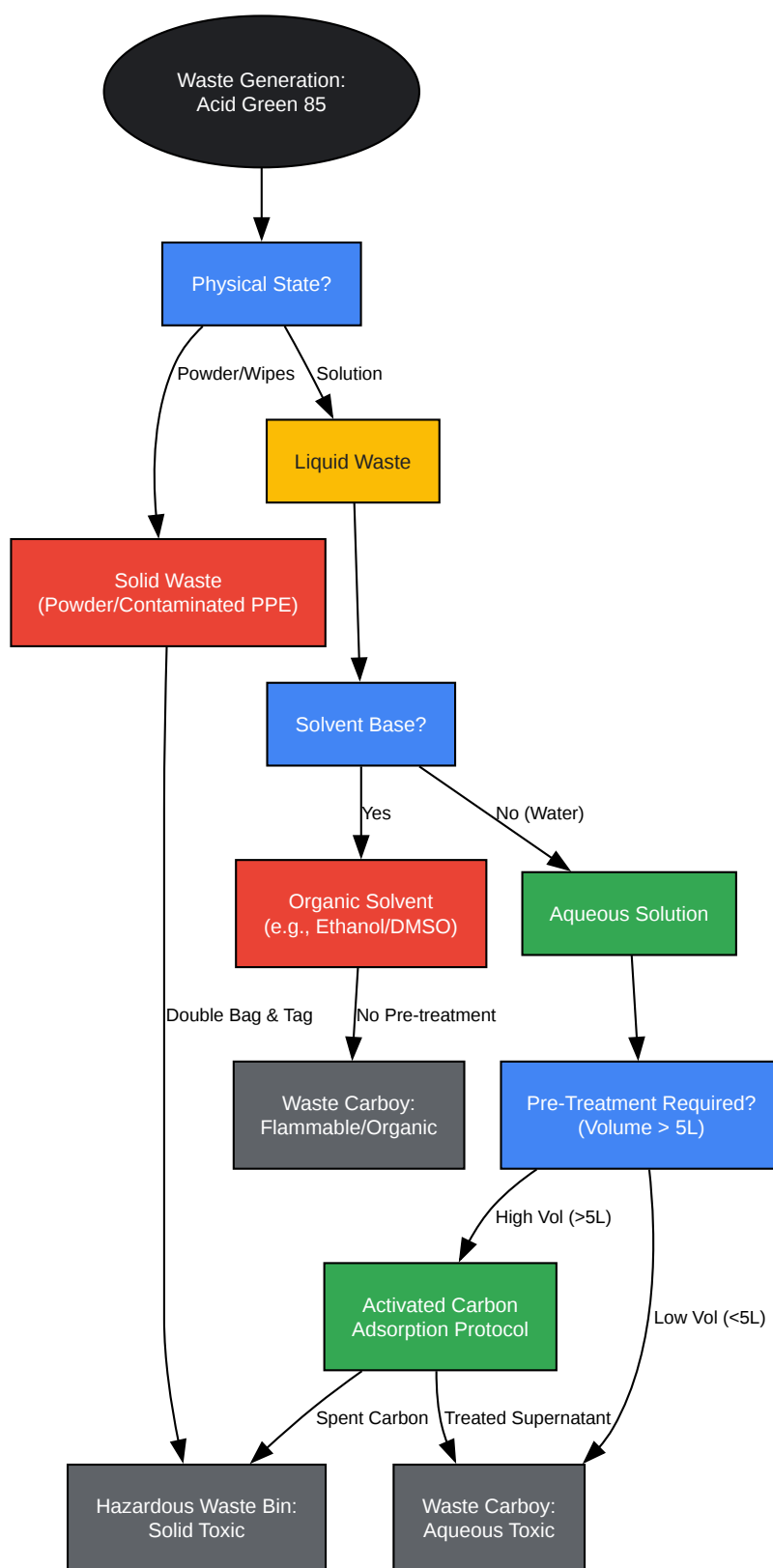
- Engineering Controls: Always handle the dry powder inside a Class II Biosafety Cabinet or a chemical fume hood to prevent aerosolization.
- PPE Configuration:
 - Gloves: Nitrile (minimum 0.11 mm thickness) provides sufficient protection against incidental contact.
 - Respiratory: If weighing outside a hood (not recommended), an N95 or P100 particulate respirator is mandatory.
 - Eye Protection: Chemical splash goggles. Safety glasses are insufficient for fine powders.

Disposal Procedures: The Decision Matrix

The disposal pathway is determined by the physical state and concentration of the waste. Never dispose of **Acid Green 85** solutions down the drain, regardless of concentration.

DOT Visualization: Waste Stream Logic

The following diagram illustrates the critical decision points for segregating **Acid Green 85** waste.



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Caption: Operational decision tree for segregating **Acid Green 85** waste streams to minimize disposal costs and environmental impact.

Detailed Disposal Workflows

Scenario A: Solid Waste (Powder & Contaminated Debris)

Direct disposal is the standard for solids.

- Containment: Place waste (weigh boats, gloves, residual powder) into a clear polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Seal the first bag and place it inside a second bag or a rigid hazardous waste drum.
- Labeling: Tag as "Hazardous Waste - Solid - Toxic (**Acid Green 85**)."

Scenario B: Aqueous Solutions (The Adsorption Protocol)

Why this matters: For large volumes of aqueous waste (>5 Liters), reducing the volume of hazardous material via adsorption is cost-effective and environmentally superior to shipping large volumes of water as hazardous waste.

The "Activated Carbon" Protocol: This method exploits the anionic nature of the dye. **Acid Green 85** binds strongly to activated carbon, effectively transferring the hazard from a large liquid volume to a small solid mass.

Step	Action	Scientific Rationale
1	Adjust pH	Acidify the solution to pH ~3.0 using dilute H ₂ SO ₄ .
2	Add Adsorbent	Add Powdered Activated Carbon (PAC) at a ratio of 1g carbon per 100mg estimated dye.
3	Agitation	Stir vigorously for 60 minutes.
4	Filtration	Filter the mixture through a 0.45µm membrane or Whatman #1 filter paper.
5	Verification	Check filtrate absorbance at ~640 nm (Visual check: must be clear).
6	Disposal	Dispose of the wet carbon as Solid Hazardous Waste (Scenario A). The filtrate can often be neutralized and sewerred (check local regulations) or disposed of as non-hazardous aqueous waste.

Scenario C: Organic Solvent Waste

Do not treat.

- Collect in a dedicated "Organic Waste" carboy (HDPE or Glass).
- Ensure compatibility: **Acid Green 85** is stable, but do not mix with strong oxidizers (e.g., Chromic acid, Nitric acid) in the waste container, as this may generate heat or toxic gases.

Emergency Response: Spills

Immediate Action:

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don goggles, nitrile gloves, and N95 respirator.
- Dry Spill: Do not dry sweep. Use a HEPA vacuum or wet the powder gently with a water-misted paper towel to prevent dust generation, then scoop into a bag.
- Wet Spill: Absorb with vermiculite or clay-based absorbent. Do not use combustible materials (sawdust) if the solvent is flammable.

References

- Mechanism of Anionic Dye Adsorption: Title: Adsorption of anionic dyes from aqueous solution by activated carbon.[1] Source: Journal of Hazardous Materials.[1] Context: Validates the pH-dependent mechanism for removing anionic anthraquinone dyes. URL: [\[Link\]](#)
- General Laboratory Waste Procedures: Title: Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[2] Source: National Research Council (US). Context: The authoritative standard for lab-scale waste segregation. URL: [\[Link\]](#)
- Chemical Safety Data (PubChem): Title: Acid Green 25 (Structurally Analogous Anthraquinone). Source: PubChem (NIH). Context: Used for toxicological bridging data regarding anthraquinone structures when specific CAS data is sparse. URL: [\[Link\]](#)

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Sources

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- [2. sharedlab.bme.wisc.edu](https://sharedlab.bme.wisc.edu) [sharedlab.bme.wisc.edu]

- To cite this document: BenchChem. [Operational Guide: Safe Handling and Disposal of Acid Green 85]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172249/docs#operational-guide-safe-handling-and-disposal-of-acid-green-85>]

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